

# Application Notes and Protocols for 1,2,5,6-Tetrabromocyclooctane

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## Compound of Interest

Compound Name: 1,2,5,6-Tetrabromocyclooctane

Cat. No.: B184711

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive material safety information, application notes, and experimental protocols for **1,2,5,6-tetrabromocyclooctane** (TBCO). The information is intended to guide researchers, scientists, and drug development professionals in the safe handling, use, and analysis of this compound, with a focus on its properties and biological effects.

## Section 1: Material Safety Data Sheet (MSDS) Summary

**1,2,5,6-Tetrabromocyclooctane** is a brominated flame retardant (BFR) and an environmental contaminant.[1][2] It is crucial to handle this chemical with appropriate safety precautions.

The compound is classified as harmful and an irritant. The GHS classification indicates it is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[3]

Table 1: GHS Hazard Classification for **1,2,5,6-Tetrabromocyclooctane**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3] [4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[3]
Skin Irritation	Category 2	H315: Causes skin irritation[3]
Eye Irritation	Category 2A	H319: Causes serious eye irritation[3]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[3]

Note: Some reports indicate that this chemical does not meet GHS hazard criteria for a majority of notifications.[5] However, it is prudent to handle it according to the classified hazards.

Immediate medical attention is advised in case of exposure.

Table 2: First-Aid Protocols for Exposure

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor.[6]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.[6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[6]

Proper handling and storage are essential to ensure safety and maintain the integrity of the compound.

Table 3: Handling, Storage, and Disposal Guidelines

Aspect	Recommendation
Handling	Handle in a well-ventilated area. Wear suitable protective clothing, gloves, and eye/face protection. Avoid formation of dust and aerosols. [6]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.[6] Recommended storage temperatures vary from ambient (>5 °C) [4] to -20°C.[2][7]
Disposal	Dispose of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. Do not discharge into sewer systems.[6]

Appropriate PPE must be worn when handling **1,2,5,6-tetrabromocyclooctane**.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[6]
Skin	Wear fire/flame resistant and impervious clothing. Handle with chemical-impermeable gloves that have been inspected prior to use.[6]
Respiratory	If exposure limits are exceeded, use a full-face respirator.[6]

## Section 2: Physicochemical Properties and Analytical Characterization

**1,2,5,6-Tetrabromocyclooctane** is primarily used as an additive flame retardant in textiles, paints, and plastics.[8][9][10] It exists as two diastereomers:  $\alpha$ -TBCO and  $\beta$ -TBCO.[8][9][10]

Table 5: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>12</sub> Br <sub>4</sub> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	427.80 g/mol <a href="#">[2]</a> <a href="#">[5]</a>
CAS Number	3194-57-8 <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Solid (White to grey) <a href="#">[11]</a>
Melting Point	170 - 185 °C / 338 - 365 °F <a href="#">[4]</a>
Purity	≥95% <a href="#">[12]</a>

The two diastereomers have been structurally identified:

- $\alpha$ -TBCO: (1R,2R,5S,6S)-**1,2,5,6-tetrabromocyclooctane** (a meso compound).[\[8\]](#)[\[9\]](#)[\[10\]](#)
- $\beta$ -TBCO: rac-(1R,2R,5R,6R)-**1,2,5,6-tetrabromocyclooctane** (a racemate).[\[8\]](#)[\[9\]](#)[\[10\]](#)

These isomers are thermally labile and can interconvert, with an equilibrium mixture consisting of approximately 15%  $\alpha$ -TBCO and 85%  $\beta$ -TBCO.[\[9\]](#)[\[10\]](#)

## Section 3: Application Notes

The analysis of TBCO presents a challenge due to the thermal interconversion of its diastereomers.[\[9\]](#)[\[10\]](#) Researchers should be aware that high temperatures in GC injectors can alter the isomeric ratio.

Key Considerations for Analysis:

- HPLC: High-performance liquid chromatography can be used to separate the  $\alpha$ - and  $\beta$ -diastereomers.[\[8\]](#)[\[9\]](#) An Acquity UPLC BEH C18 column with a methanol/acetonitrile/water mobile phase has been successfully used.[\[9\]](#)[\[10\]](#)
- GC-MS: Gas chromatography-mass spectrometry requires careful optimization. To minimize thermal interconversion, a shorter GC capillary column and a lower injector temperature (e.g., 170°C) are recommended.[\[8\]](#)[\[9\]](#)

- LC-MS: LC-MS analysis is challenging due to poor resolution on some stationary phases and weak molecular ion intensity with ESI.[9][10] Monitoring for the bromide ion (Br-) under SIM conditions may be a viable detection method.[8]

While primarily an industrial chemical, the biological activity of TBCO is relevant to drug development, particularly in toxicology and for understanding potential off-target effects of other brominated compounds. A study on human SH-SY5Y neuroblastoma cells revealed that TBCO induces cytotoxicity.[13]

#### Key Findings:

- TBCO causes dose-dependent decreases in cell viability, increases in cell membrane permeability, and damage to the cytoskeleton.[13]
- It induces apoptosis, with evidence suggesting the involvement of the mitochondrial apoptotic pathway.[13]
- The cytotoxic effects are associated with elevated levels of reactive oxygen species (ROS), indicating that oxidative stress is a contributing mechanism.[13]

These findings are critical for safety assessments and provide a basis for mechanistic studies into the neurotoxic potential of cycloaliphatic brominated compounds.

## Section 4: Experimental Protocols

This protocol is adapted from methodologies used for the analysis of TBCO diastereomers.[8]

- Instrumentation: Shimadzu GC/MS-QP2010 or equivalent.
- Column: J&W 30m DB-5 column (0.25 mm ID, 0.25  $\mu$ m film).
- Carrier Gas: Helium at a flow rate of 1.0 ml/minute.
- Injection: Splitless mode.
- Injector Temperature: 170°C (to minimize thermal isomerization).
- Oven Temperature Program:

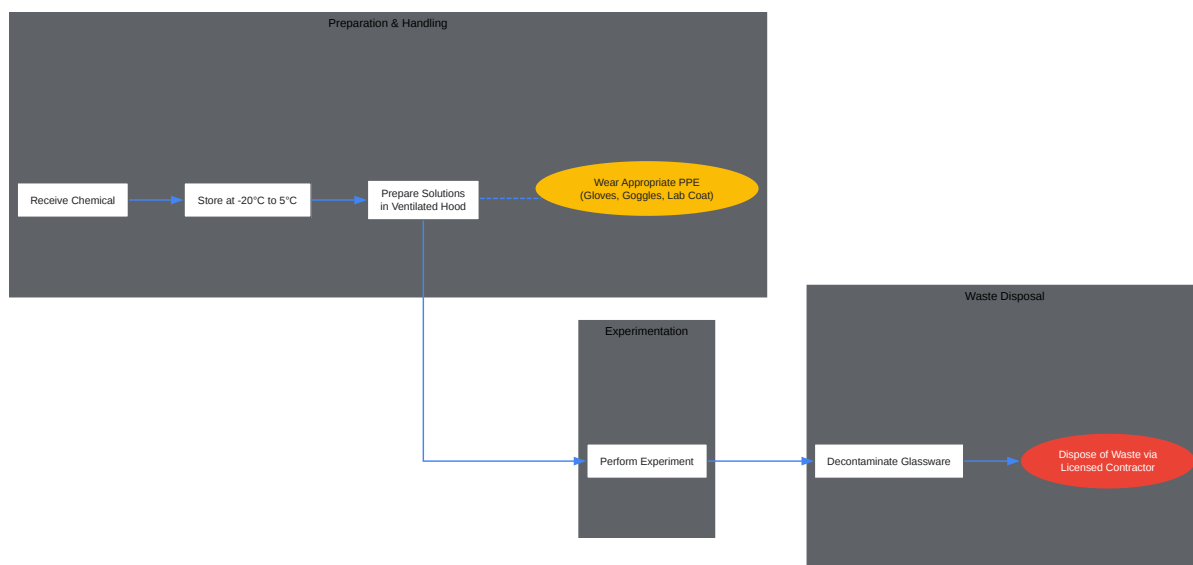
- Initial temperature: 80°C, hold for 5 minutes.
- Ramp 1: 50°C/minute to 200°C, hold for 5.5 minutes.
- Ramp 2: 10°C/minute to 325°C, hold for 20 minutes.
- Data Acquisition: Monitor for characteristic fragment ions or the bromide ion.

This protocol provides a general workflow for evaluating the neurotoxicity of TBCO in a neuronal cell line, based on published findings.[\[13\]](#)

- Cell Culture: Culture human SH-SY5Y neuroblastoma cells in appropriate media and conditions until they reach a suitable confluency for experiments.
- Compound Treatment: Prepare stock solutions of TBCO in a suitable solvent (e.g., DMSO). Treat cells with a range of concentrations of TBCO for a specified duration (e.g., 24-48 hours). Include a vehicle control group.
- Cell Viability Assay: Assess cell viability using a standard method such as the MTT or MTS assay to determine the dose-dependent cytotoxic effect.
- Membrane Permeability Assay: Measure the release of lactate dehydrogenase (LDH) into the culture medium as an indicator of compromised cell membrane integrity.
- Apoptosis Analysis:
  - Annexin V/PI Staining: Use flow cytometry to quantify the percentage of apoptotic and necrotic cells.
  - Western Blot: Analyze the expression levels of key apoptotic proteins such as Caspase-3, Caspase-9, Bax, and Bcl-2 to confirm the involvement of the mitochondrial pathway.
- Oxidative Stress Assay: Measure the intracellular levels of reactive oxygen species (ROS) using a fluorescent probe like DCFH-DA.

## Section 5: Diagrams and Workflows

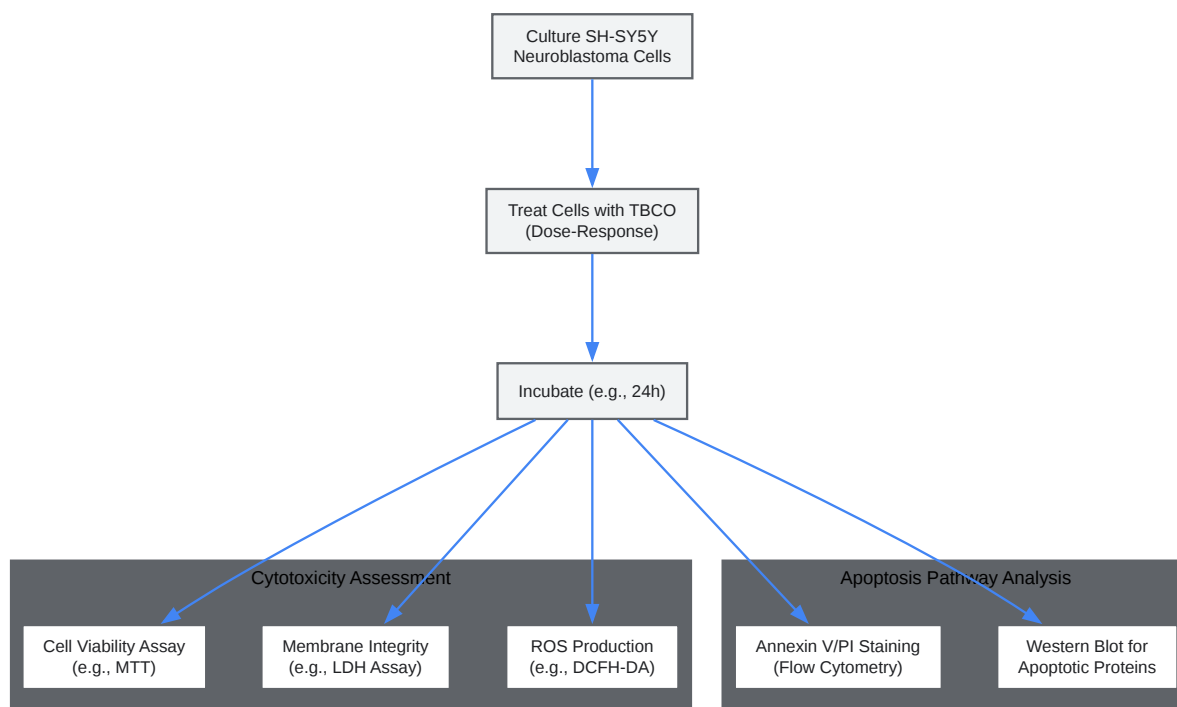
The following diagrams illustrate key workflows and pathways related to the handling and study of **1,2,5,6-tetrabromocyclooctane**.



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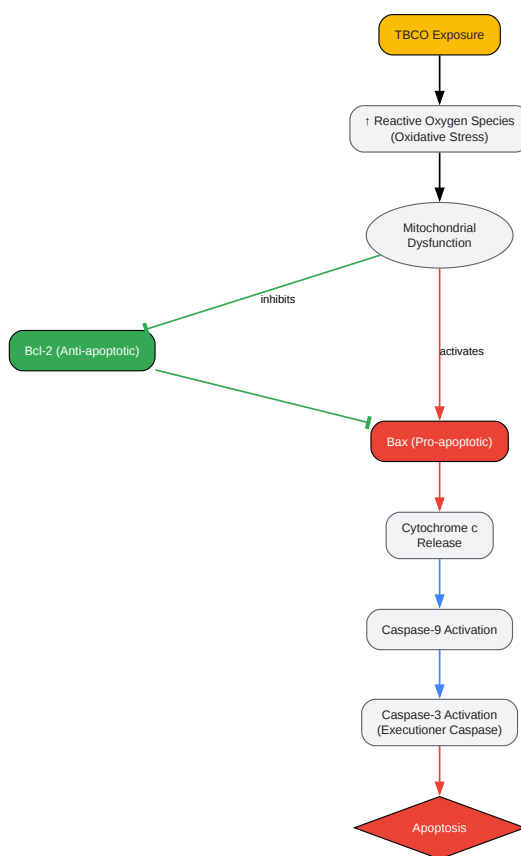
Caption: General workflow for the safe handling and disposal of TBCO.





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Caption: Experimental workflow for assessing the neurotoxicity of TBCO.



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Caption: Proposed mitochondrial pathway for TBCO-induced apoptosis.

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